

# Comparing Biotinyl-NH-PEG3-C3-amido-C3-COOH to other PEG linkers

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## Compound of Interest

Compound Name: Biotinyl-NH-PEG3-C3-amido-C3-COOH

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A Comparative Guide to **Biotinyl-NH-PEG3-C3-amido-C3-COOH** and Other PEG Linkers for Bioconjugation

## Introduction

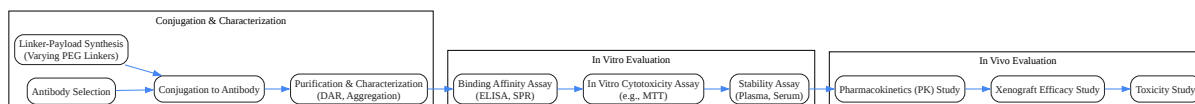
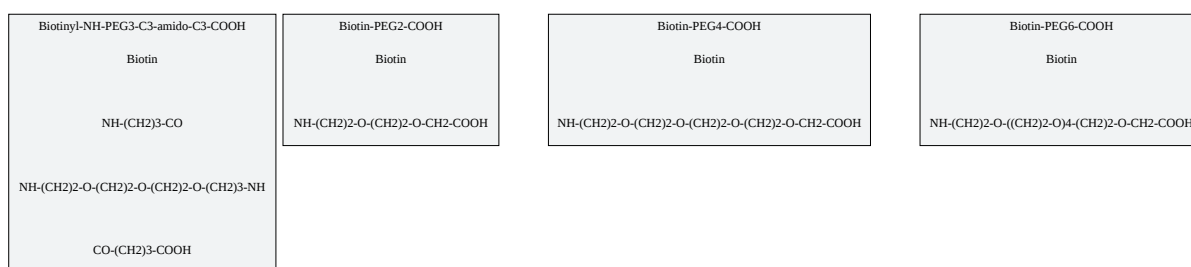
In the realm of bioconjugation, the choice of a linker molecule is critical as it significantly influences the stability, solubility, and biological activity of the resulting conjugate. Polyethylene glycol (PEG) linkers have become a cornerstone in the design of complex biomolecules such as antibody-drug conjugates (ADCs), PROteolysis TArgeting Chimeras (PROTACs), and diagnostic reagents. Their hydrophilicity, biocompatibility, and tunable length allow for the optimization of pharmacokinetic and pharmacodynamic properties.<sup>[1][2]</sup>

This guide provides a comparative analysis of **Biotinyl-NH-PEG3-C3-amido-C3-COOH** against other commonly used PEG linkers. By presenting key performance data, detailed experimental protocols, and illustrative diagrams, this document aims to equip researchers, scientists, and drug development professionals with the necessary information to make informed decisions in linker selection.

## Structural Overview of Biotinyl-NH-PEG3-C3-amido-C3-COOH and Alternatives

**Biotinyl-NH-PEG3-C3-amido-C3-COOH** is a heterobifunctional linker that features a biotin moiety for strong and specific binding to avidin or streptavidin, and a carboxylic acid group for conjugation to amine-containing molecules. The core of the linker consists of a PEG3 (three ethylene glycol units) chain, which imparts hydrophilicity and flexibility. The C3 spacers on either side of the PEG chain provide additional length and steric separation.

To understand the comparative performance of this linker, it is essential to visualize its structure in relation to other biotinylated PEG linkers with varying PEG chain lengths.



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## References

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